

# physicochemical properties of 5-Butyldihydrofuran-2(3H)-one-d7

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## Compound of Interest

Compound Name: 5-Butyldihydrofuran-2(3H)-one-d7

Cat. No.: B12378815

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## Technical Guide: 5-Butyldihydrofuran-2(3H)-one-d7

Audience: Researchers, scientists, and drug development professionals.

Subject: An in-depth overview of the physicochemical properties and analytical applications of **5-Butyldihydrofuran-2(3H)-one-d7** as a deuterated internal standard.

## Introduction

**5-Butyldihydrofuran-2(3H)-one-d7** ( $\gamma$ -Octalactone-d7) is the deuterated isotopologue of 5-Butyldihydrofuran-2(3H)-one, a compound commonly known as  $\gamma$ -Octalactone.  $\gamma$ -Octalactone is a volatile organic compound and aroma constituent found in various fruits like peaches and coconuts, as well as in dairy products and spirits.<sup>[1][2]</sup> Due to its distinct sensory properties, the precise quantification of  $\gamma$ -Octalactone is critical in the food, beverage, and fragrance industries.

The primary application of **5-Butyldihydrofuran-2(3H)-one-d7** is as an internal standard (IS) for quantitative analysis using mass spectrometry-based techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The incorporation of seven deuterium atoms creates a stable, mass-shifted version of the analyte that co-elutes chromatographically but is clearly distinguishable by its mass-to-charge ratio (m/z). This allows for the accurate correction of matrix effects and variations in sample preparation and instrument response, which is a cornerstone of robust analytical methods.<sup>[3][4]</sup>

# Physicochemical Properties

The physicochemical properties of **5-Butyldihydrofuran-2(3H)-one-d7** are presumed to be nearly identical to its non-deuterated (proto) analogue,  $\gamma$ -Octalactone, with the exception of a higher molecular weight due to the presence of seven deuterium atoms. The data presented below is for  $\gamma$ -Octalactone unless otherwise specified.

Table 1: Physicochemical Data Summary

Property	Value	Source
IUPAC Name	5-(butyl-d7)oxolan-2-one	-
Synonyms	$\gamma$ -Octalactone-d7, 4-Octanolide-d7	-
Molecular Formula	$C_8H_{14}D_7O_2$	-
Molecular Weight	149.24 g/mol	Calculated
Protio Formula	$C_8H_{14}O_2$	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Protio Mol. Weight	142.20 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Physical State	Clear, oily liquid	<a href="#">[2]</a> <a href="#">[7]</a>
Boiling Point	234 °C at 760 mm Hg	<a href="#">[1]</a> <a href="#">[5]</a>
Density	0.970 - 0.981 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Solubility	Insoluble in water; Soluble in ethanol and oils.	<a href="#">[7]</a> <a href="#">[8]</a>
Refractive Index	1.443 - 1.447 at 20 °C	<a href="#">[1]</a>
Odor Profile	Fruity, coconut-like	<a href="#">[2]</a>

## Analytical Application & Experimental Protocol

The principal use of **5-Butyldihydrofuran-2(3H)-one-d7** is in Stable Isotope Dilution Assays (SIDA). The following is a representative protocol for the quantification of  $\gamma$ -Octalactone in a

liquid matrix (e.g., wine, fruit juice) using GC-MS.

## Materials and Reagents

- Analyte Stock Solution:  $\gamma$ -Octalactone (proto) standard, 1 mg/mL in ethanol.
- Internal Standard Stock Solution: **5-Butyldihydrofuran-2(3H)-one-d7**, 1 mg/mL in ethanol.
- Working Calibration Standards: Serial dilutions of the analyte stock solution in a representative blank matrix, each spiked with a constant concentration of the internal standard working solution.
- Extraction Solvent: Dichloromethane or other suitable organic solvent.
- Drying Agent: Anhydrous sodium sulfate.
- Sample Vials: 2 mL amber glass vials with PTFE-lined caps.

## Sample Preparation and Extraction

- Sample Spiking: To a 10 mL aliquot of the sample, add a precise volume (e.g., 50  $\mu$ L) of the **5-Butyldihydrofuran-2(3H)-one-d7** internal standard working solution. Vortex briefly to mix.
- Liquid-Liquid Extraction: Add 5 mL of dichloromethane to the sample. Cap and vortex vigorously for 2 minutes.
- Phase Separation: Centrifuge the sample at 3,000 x g for 10 minutes to achieve complete separation of the organic and aqueous layers.
- Collection: Carefully transfer the lower organic layer to a clean glass tube containing anhydrous sodium sulfate.
- Concentration: Gently evaporate the solvent under a stream of nitrogen gas to a final volume of approximately 100  $\mu$ L.
- Transfer: Transfer the concentrated extract to a 2 mL amber autosampler vial for analysis.

## GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent GC equipped with a mass selective detector (MSD).
- Column: DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent.
- Injection Volume: 1  $\mu$ L, splitless mode.
- Oven Program: Initial temperature of 50°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min.
- MSD Conditions: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
  - Quantifier Ion for  $\gamma$ -Octalactone:m/z 85
  - Quantifier Ion for  $\gamma$ -Octalactone-d7:m/z 92 (M+7)

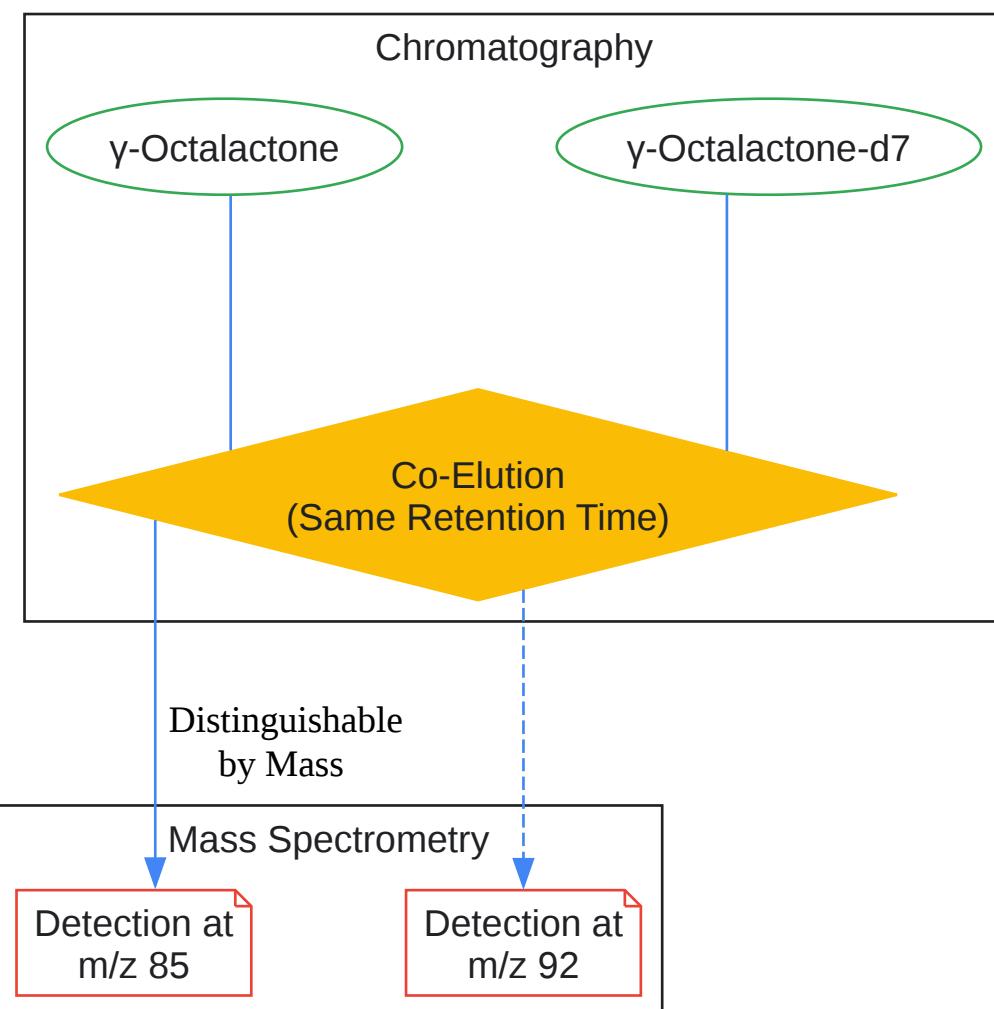
## Data Analysis

- Calibration Curve: Generate a calibration curve by plotting the peak area ratio (Area of analyte / Area of IS) against the concentration of the analyte for each calibration standard.
- Quantification: Calculate the peak area ratio for the unknown samples and determine their concentration using the linear regression equation derived from the calibration curve.

## Visualizations

### Logical Relationship in Mass Spectrometry

The diagram below illustrates the fundamental principle of using a deuterated internal standard in mass spectrometry. The analyte and the standard are chemically identical, leading to the same retention time, but their mass difference allows for distinct detection.

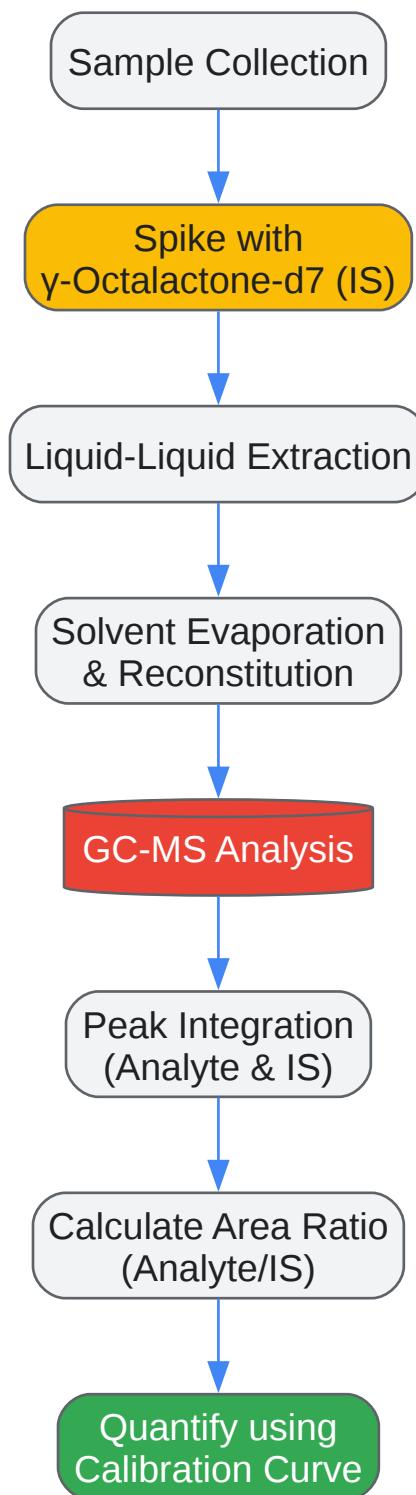


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Caption: Analyte and Internal Standard Relationship.

## Experimental Workflow for Quantification

This workflow diagram outlines the major steps in a Stable Isotope Dilution Assay (SIDA) from sample preparation to final data analysis.



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Caption: Workflow for SIDA Quantification.

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